

# validation of the long-term stability of aluminum silicate refractories

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## Compound of Interest

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A Comprehensive Guide to the Long-Term Stability of **Aluminum Silicate** Refractories

## Introduction

**Aluminum silicate** refractories are essential materials in high-temperature industrial applications, including metallurgy, ceramics, and petrochemicals. Their performance and longevity are dictated by their long-term stability under harsh operating conditions. This guide provides a comparative analysis of the long-term stability of common **aluminum silicate** refractories—mullite, andalusite, and sillimanite—along with relevant experimental data and testing protocols. The primary indicators of long-term stability discussed are creep resistance, thermal shock resistance, and corrosion resistance.

## Data Presentation: Comparative Performance of Aluminum Silicate Refractories

The following table summarizes the key performance characteristics of different **aluminum silicate** refractories based on available experimental data. It is important to note that direct comparisons can be challenging as testing parameters often vary between studies. The data presented here is compiled from various sources to provide a comparative overview.

Refractory Type	Property	Test Conditions	Result
Mullite-based (Low Creep, High Alumina)	Creep Resistance	1350°C, 0.2 MPa, 20-50 h	< 0.2% deformation[1]
Andalusite-based	Creep Resistance	-	Generally superior to bauxite-based refractories[1]
Sillimanite-based	Thermal Shock Resistance	100°C Water Quench	≥15-20 cycles[2]
High Alumina (Low Creep)	Creep Resistance	1270°C - 1550°C, 0.2 MPa, 50h	~0.8% deformation[3]
Alumina-Spinel	Creep Resistance (Tensile)	1300°C, 0.2 MPa	Failure after 0.5 - 1.1 hours[4]
Sillimanite-based	Refractoriness Under Load	0.2 MPa	1600-1650°C[2]

## Experimental Protocols

Detailed methodologies for key experiments are crucial for the accurate assessment of long-term stability. The following protocols are based on internationally recognized standards.

### Creep in Compression (based on ISO 1893)

Objective: To determine the deformation of a refractory material under a constant load at a high temperature over a prolonged period.

Apparatus:

- A furnace capable of maintaining the test temperature within  $\pm 5^{\circ}\text{C}$ .
- A loading device to apply a constant compressive load.
- A displacement measuring system with a resolution of at least 0.001 mm.

Procedure:

- **Specimen Preparation:** A cylindrical test piece, typically 50 mm in diameter and 50 mm in height, is prepared. The end faces must be flat, parallel, and perpendicular to the axis.
- **Test Setup:** The specimen is placed in the furnace, and the displacement measuring system is positioned.
- **Loading:** A constant compressive load, typically 0.2 MPa, is applied to the specimen.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Heating:** The specimen is heated at a controlled rate to the desired test temperature.
- **Soaking:** The temperature and load are maintained for a specified duration (e.g., 25, 50, 100, or 200 hours).[\[8\]](#)
- **Measurement:** The deformation of the specimen is continuously recorded throughout the test.
- **Calculation:** The creep is expressed as the percentage of deformation over time.

## Thermal Shock Resistance (based on DIN EN 993-11)

**Objective:** To determine the resistance of a refractory material to cracking or fracture caused by rapid temperature changes.

**Apparatus:**

- A high-temperature furnace.
- A quenching medium (air or water).
- Equipment for measuring the modulus of rupture (MOR).

**Procedure:**

- **Specimen Preparation:** Prismatic specimens of defined dimensions are prepared.
- **Initial MOR Measurement:** The MOR of a set of un-cycled specimens is determined.
- **Thermal Cycling:**

- The test specimens are heated in the furnace to a specified temperature (e.g., 950°C).[9]
- After reaching a uniform temperature, the specimens are rapidly cooled by quenching in air or water.[9]
- This heating and cooling cycle is repeated for a specified number of times (e.g., 30 cycles).[10]
- Post-Cycle MOR Measurement: The MOR of the thermally cycled specimens is measured.
- Calculation: The thermal shock resistance is evaluated by the percentage loss in MOR after thermal cycling.

## Corrosion Resistance (Static Slag Test)

Objective: To evaluate the resistance of a refractory material to corrosion by molten slag.

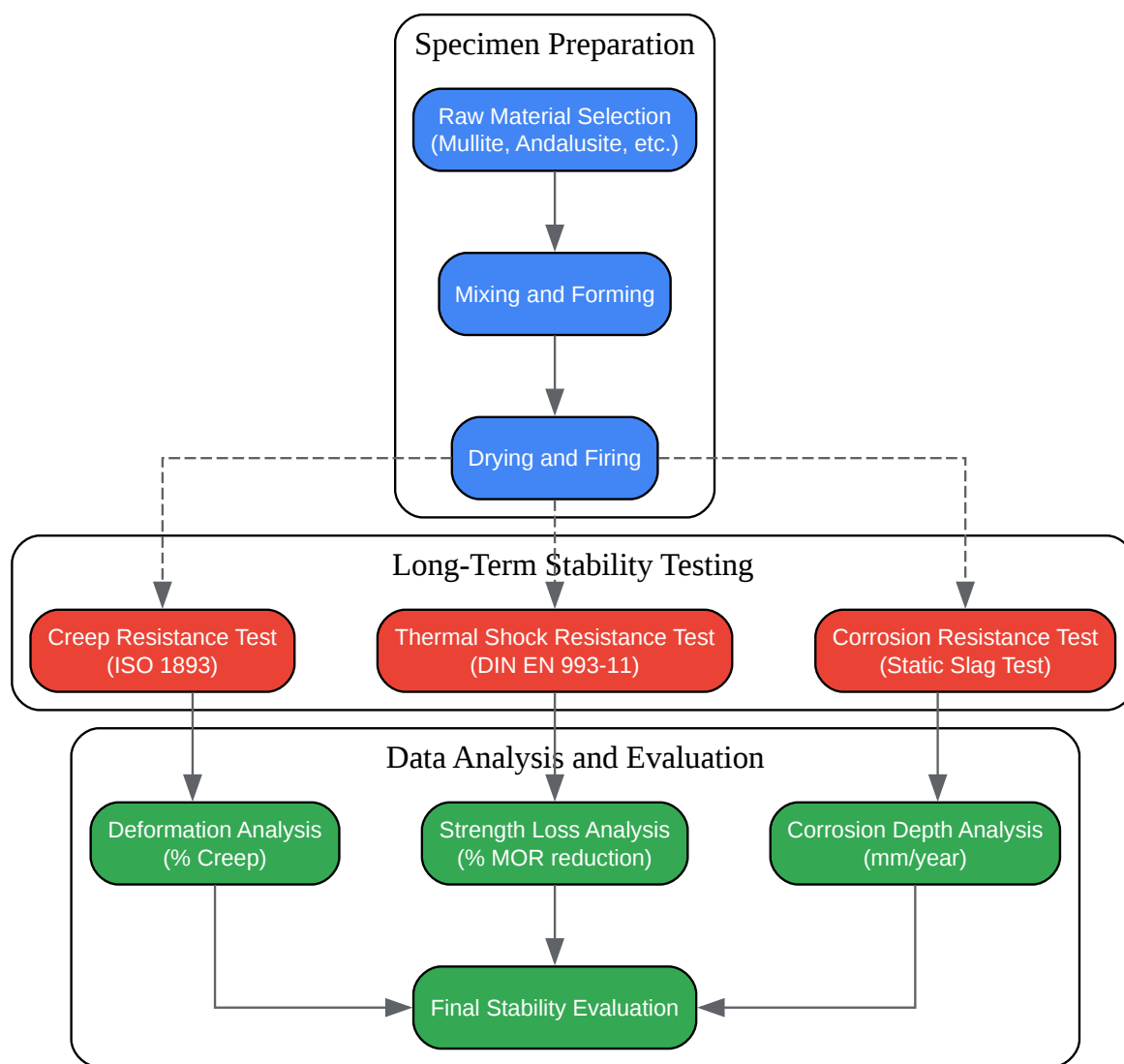
Apparatus:

- A high-temperature furnace.
- Refractory crucibles made from the material to be tested.
- The corrosive slag of a specific composition.

Procedure:

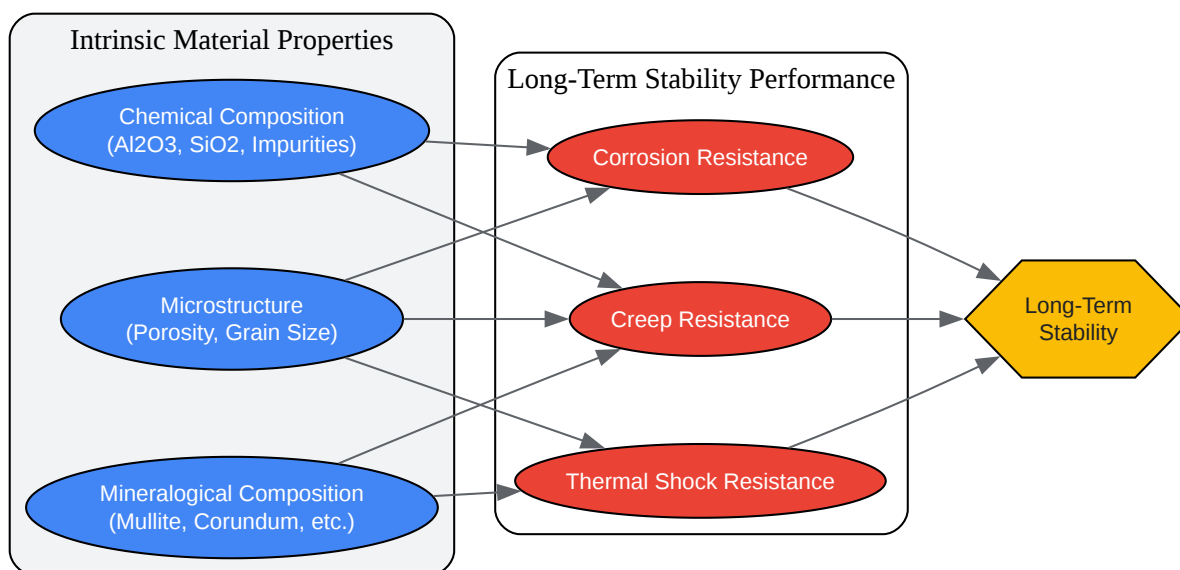
- Specimen Preparation: A crucible is formed from the refractory material under investigation.
- Test Setup: A known amount of slag is placed inside the crucible.
- Heating: The crucible with the slag is heated in the furnace to the test temperature and held for a specified duration.
- Cooling and Sectioning: After the test, the crucible is cooled, and a cross-section is cut.
- Analysis: The depth of slag penetration and the extent of the reaction between the slag and the refractory are examined visually and microscopically. The corrosion rate can be expressed as the depth of penetration per unit of time (e.g., mm/year).

## Mandatory Visualization



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Caption: Experimental workflow for evaluating the long-term stability of **aluminum silicate** refractories.



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Caption: Key factors influencing the long-term stability of **aluminum silicate** refractories.

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